

Application Notes: Ofirnoflast for In Vitro Neuroinflammation Studies

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Compound of Interest

Compound Name: *Ofirnoflast*
CAS No.: 2731294-23-6
Cat. No.: B15608140

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Introduction

Neuroinflammation is a critical process in the central nervous system (CNS) that, while essential for defense against pathogens and injury, can become chronically dysregulated and contribute to the pathology of numerous neurodegenerative diseases. A key player in the innate immune response and neuroinflammation is the NLRP3 (NACHT, LRR and PYD domains-containing protein 3) inflammasome.^[1] Its activation in microglia, the resident immune cells of the CNS, leads to the release of potent pro-inflammatory cytokines, IL-1 β and IL-18, and induces a form of inflammatory cell death known as pyroptosis.^{[2][3]}

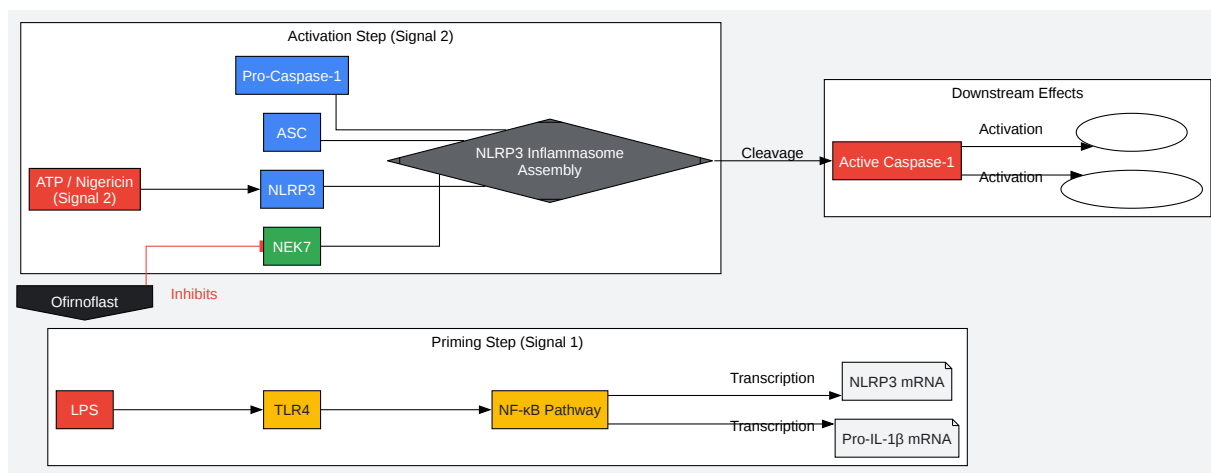
Ofirnoflast (formerly HT-6184) is a first-in-class, selective, orally bioavailable small molecule inhibitor that targets NEK7 (NIMA related kinase 7).^{[2][1][4]} NEK7 acts as a crucial scaffolding protein essential for the assembly and activation of the NLRP3 inflammasome.^{[1][5]}

Ofirnoflast functions by engaging an allosteric site on NEK7, which induces a conformational change that prevents its interaction with NLRP3, thereby disrupting inflammasome assembly.^[2] ^[1] This mechanism effectively blocks the downstream cascade, including caspase-1 activation, cytokine release, and pyroptosis, offering a targeted approach to modulating neuroinflammation with potentially fewer off-target effects than broader anti-inflammatory agents.^{[2][1]}

These application notes provide detailed protocols for utilizing **Ofirnoflast** in in vitro models of neuroinflammation, specifically focusing on microglial cell cultures.

Mechanism of Action of Ofirnoflast

Ofirnoflast targets a key checkpoint in the inflammatory cascade. The activation of the NLRP3 inflammasome is typically a two-step process. A "priming" signal, often initiated by pathogen-associated molecular patterns (PAMPs) like lipopolysaccharide (LPS) via Toll-like receptor 4 (TLR4), leads to the activation of the NF- κ B transcription factor.^[6] This upregulates the expression of NLRP3 and pro-IL-1 β .^{[7][8]} A second "activation" signal (e.g., ATP, nigericin, or amyloid- β aggregates) triggers the assembly of the inflammasome complex, consisting of NLRP3, the adaptor protein ASC, and pro-caspase-1. NEK7 is essential for this assembly. **Ofirnoflast** intervenes at this critical juncture, preventing NEK7 from facilitating the complex formation.



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Caption: Ofirnoflast inhibits the NEK7-dependent assembly of the NLRP3 inflammasome.

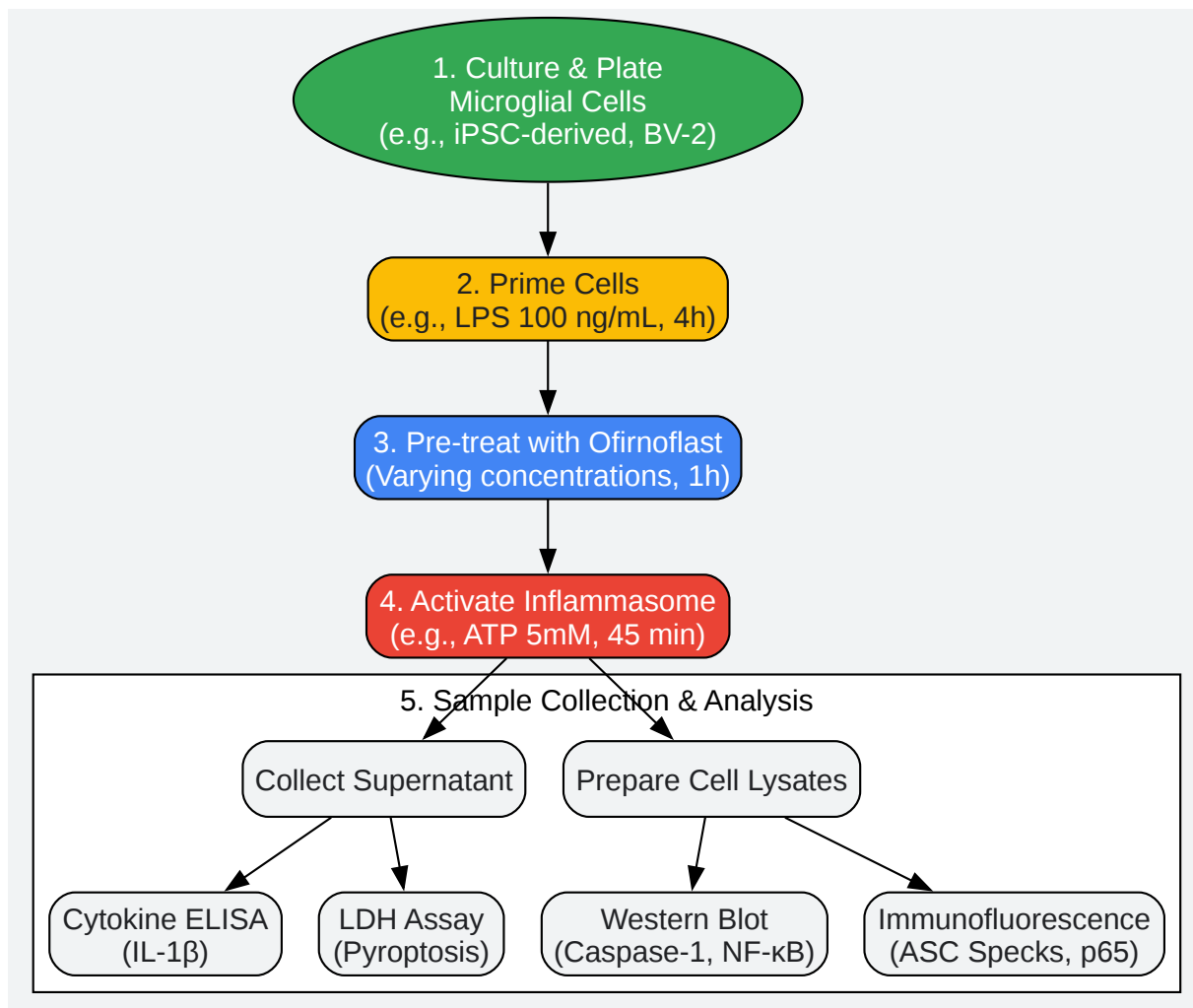
Data Presentation: Expected Effects of Ofirnoflast

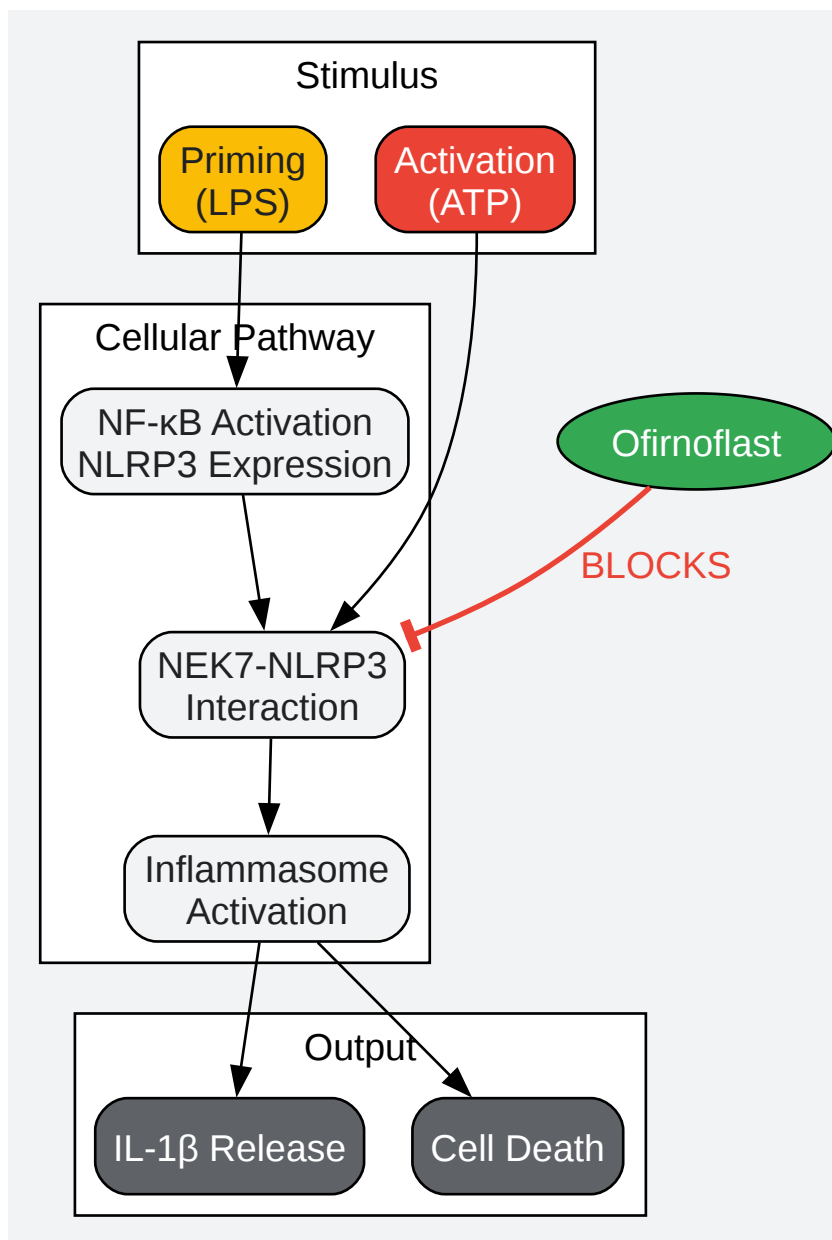
The following table summarizes the anticipated quantitative outcomes from treating activated microglial cells with **Ofirnoflast** in vitro. These are representative results based on the compound's known mechanism of action.^{[2][1]}

Assay Type	Key Readout	Expected Effect of Ofirnoflast	Cell Models
Cytokine Release	IL-1 β Concentration	Dose-dependent reduction	THP-1, iPSC-derived microglia[2][1]
IL-18 Concentration	Dose-dependent reduction	THP-1, iPSC-derived microglia	
Inflammasome Assembly	ASC Speck Formation	Dose-dependent reduction in number and size of specks	THP-1, iPSC-derived microglia[1]
Enzyme Activity	Caspase-1 Activity	Dose-dependent inhibition of cleavage/activity	Primary microglia, BV-2 cells
Cell Viability	Pyroptotic Cell Death (LDH Release)	Dose-dependent reduction	THP-1, iPSC-derived microglia[2][1]
Gene Expression	IL-1 β , TNF- α mRNA	No significant direct effect expected on primed expression	Primary microglia, BV-2 cells

Experimental Protocols

The following protocols provide a framework for investigating the effects of **Ofirnoflast** on neuroinflammation in cultured microglial cells.





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